Analytical methods for "4-(Methylamino)nicotinic acid" quantification (HPLC, GC)

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Compound of Interest	
Compound Name:	*4-(Methylamino)nicotinic acid*
CAS No.:	*1075-09-8*
Cat. No.:	*B12989552*

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Application Note: Quantitative Analysis of **4-(Methylamino)nicotinic Acid**

Part 1: Executive Summary & Physicochemical Profile

The Analytical Challenge **4-(Methylamino)nicotinic acid** (4-MNA) presents a distinct analytical challenge due to its zwitterionic nature. The molecule contains a basic secondary amine/pyridine ring and an acidic carboxylic acid moiety.[1]

- Polarity: Highly polar; poor retention on standard C18 columns.
- Solubility: High aqueous solubility; poor solubility in non-polar organic solvents (Hexane, DCM).
- UV Activity: Strong chromophore expected at

  nm (Bathochromic shift from Nicotinic Acid due to the amino auxochrome).

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Strategic Approach This guide details two orthogonal methods to ensure comprehensive quantification and purity profiling:

- Primary Method (HPLC-UV): Uses Ion-Pair Chromatography (IPC) to overcome the "retention gap" of polar zwitterions on Reverse Phase columns.
- Secondary Method (GC-MS): Utilizes Silylation Derivatization to render the analyte volatile, providing mass-spectral confirmation of structure.

Part 2: Primary Protocol – Ion-Pair RP-HPLC

Rationale: Standard C18 columns fail to retain 4-MNA because it exists as a charged species at most pH levels. By adding an ion-pairing reagent (Sodium Octanesulfonate) to the mobile phase, we form a neutral, hydrophobic complex with the protonated amine, allowing for retention and separation on a C18 stationary phase.

Chromatographic Conditions

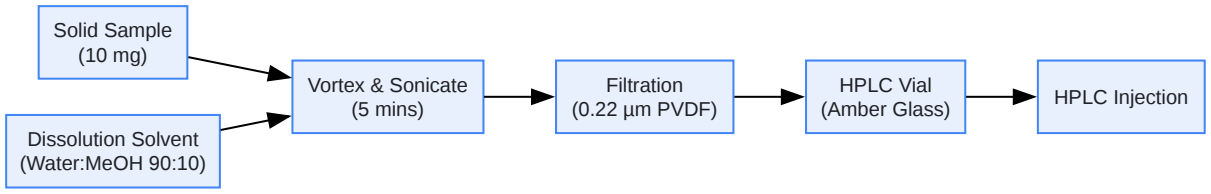
Parameter	Specification	Note
Column	C18 Polar-Embedded (e.g., Zorbax SB-Aq or Waters Symmetry Shield)	250 x 4.6 mm, 5 µm particle size.
Mobile Phase A	10 mM Phosphate Buffer (pH 2.5) + 5 mM Sodium Octanesulfonate	Ion-pairing agent is critical. pH 2.5 ensures amine protonation.
Mobile Phase B	Acetonitrile (HPLC Grade)	Organic modifier.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID.
Column Temp	30°C	Controls viscosity and retention reproducibility.
Detection	UV-Vis / PDA @ 270 nm	Note: Perform a spectral scan (200-400 nm) on the first run.
Injection Vol	10 µL	Adjust based on sensitivity requirements.

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Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibrate (Isocratic hold)
2.0	95	5	Injection
15.0	60	40	Linear Gradient
20.0	60	40	Wash
20.1	95	5	Re-equilibration
30.0	95	5	End of Run

Sample Preparation Workflow



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Figure 1: HPLC Sample Preparation Workflow. Note the use of high aqueous diluent to match the initial mobile phase conditions, preventing peak distortion.

Part 3: Secondary Protocol – GC-MS with Derivatization

Rationale: 4-MNA is non-volatile and will degrade if injected directly into a GC. We utilize MTBSTFA (N-tert-butyldimethylsilyl-N-methyltrifluoroacetamide) to replace active protons on the carboxylic acid and amine with bulky t-BDMS groups.[2] This yields a highly stable derivative compared to standard TMS reagents.

Derivatization Reaction

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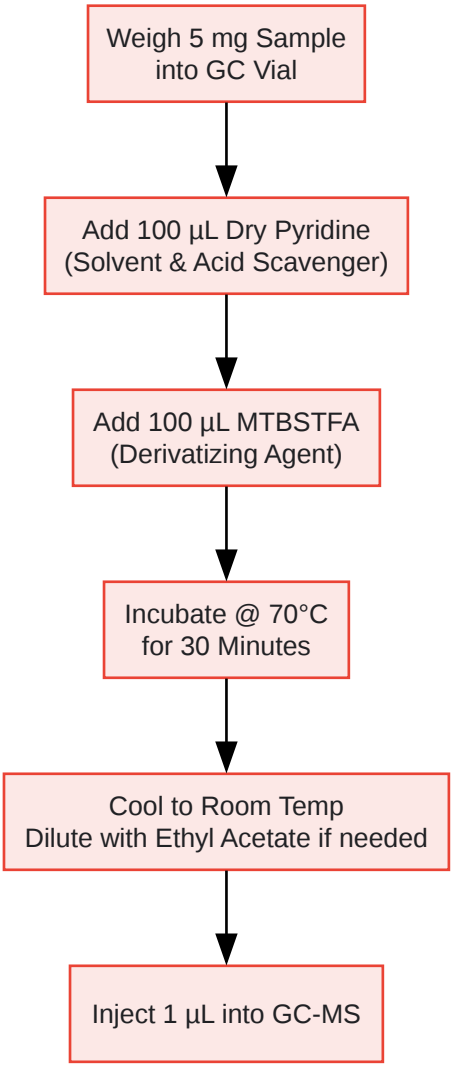
- Reagent: MTBSTFA + 1% TBDMCS (Catalyst).
- Reaction:

GC-MS Parameters

Parameter	Specification
Column	5% Phenyl-arylene (e.g., DB-5ms or ZB-5ms)
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)
Inlet	Splitless (1 min purge), 260°C
Oven Program	100°C (1 min) 15°C/min 300°C (5 min)
Transfer Line	280°C
MS Source	EI Mode (70 eV), 230°C
Scan Range	50 - 450 m/z
SIM Mode	Monitor M+ (Molecular Ion) and [M-57]+ (Loss of t-Butyl)

Derivatization Protocol

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Figure 2: GC-MS Derivatization Workflow. Moisture exclusion is critical; use anhydrous pyridine.

Part 4: Method Validation & Quality Control

To ensure data integrity (E-E-A-T), the following validation parameters must be established prior to routine use.

System Suitability Criteria

- Tailing Factor (

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): Must be

. (High tailing indicates insufficient ion-pairing or silanol interaction).

- Resolution (

  ):

  between 4-MNA and nearest impurity (e.g., Nicotinic Acid).

- Precision (RSD):

  for 6 replicate injections.

Linearity & Range

- Range: 0.1 µg/mL to 100 µg/mL.
- Acceptance:

  .[3]

Troubleshooting Guide

Observation	Root Cause	Corrective Action
HPLC: Peak Splitting	Sample solvent too strong (high % organic).	Dissolve sample in Mobile Phase A (Buffer).
HPLC: Drifting Retention	Ion-Pair equilibrium not reached.	Flush column with IP buffer for at least 60 mins before run.
GC: No Peak	Moisture contamination in derivatization.	Use fresh, anhydrous pyridine. Ensure vial cap is tight.
GC: Tailing Peak	Incomplete derivatization of amine.	Increase incubation time to 60 mins or temp to 80°C.

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